

# Essential Safety and Operational Guide for Handling 2-Bromo-5-methylhexane

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## Compound of Interest

Compound Name: 2-Bromo-5-methylhexane

Cat. No.: B2365950

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This guide provides immediate, essential safety and logistical information for the handling of **2-Bromo-5-methylhexane**, tailored for researchers, scientists, and drug development professionals. The following procedures and recommendations are compiled to ensure the safe handling, storage, and disposal of this compound.

Chemical Identifier:

Property	Value
Chemical Name	2-Bromo-5-methylhexane
CAS Number	6570-93-0
Molecular Formula	C <sub>7</sub> H <sub>15</sub> Br
Molecular Weight	179.10 g/mol

## Hazard Identification and GHS Classification

**2-Bromo-5-methylhexane** is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS)[1]:

- Flammable liquids (Category 3): Flammable liquid and vapor[1].
- Skin corrosion/irritation (Category 2): Causes skin irritation[1].

- Serious eye damage/eye irritation (Category 2A): Causes serious eye irritation[1].
- Specific target organ toxicity - single exposure (Category 3), Respiratory tract irritation: May cause respiratory irritation[1].

Signal Word: Warning[1]

Hazard Statements:

- H226: Flammable liquid and vapor[1].
- H315: Causes skin irritation[1].
- H319: Causes serious eye irritation[1].
- H335: May cause respiratory irritation[1].

## Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **2-Bromo-5-methylhexane**. The following table summarizes the required PPE.

Protection Type	Specification	Purpose
Eye and Face Protection	Chemical safety goggles or safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards. A face shield may be required for splash hazards[2][3].	To protect eyes from splashes and vapors.
Skin Protection	Chemically resistant, impervious gloves such as nitrile rubber. A flame-retardant lab coat and appropriate protective clothing should be worn to prevent skin exposure[3][4].	To prevent skin contact and absorption, which can cause irritation.
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If ventilation is inadequate or exposure limits may be exceeded, a NIOSH/MSHA approved respirator is required[2][3].	To prevent inhalation of vapors which may cause respiratory irritation.

## Step-by-Step Handling and a Storage Protocol

### Engineering Controls:

- Work in a well-ventilated area. The use of a chemical fume hood is strongly recommended.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation[2].

### Handling Procedures:

- Preparation: Before handling, ensure all required PPE is correctly donned. The work area within the chemical fume hood should be clean and free of incompatible materials.
- Dispensing: Ground and bond containers when transferring material to prevent static discharge[3][5]. Use only non-sparking tools[4][5].
- During Use: Avoid contact with skin, eyes, and clothing[2]. Do not breathe vapors or mist[3]. Avoid ingestion and inhalation[2]. Keep the container tightly closed when not in use. Do not eat, drink, or smoke in the work area[3].
- After Handling: Wash hands and any exposed skin thoroughly with soap and water after handling[3].

#### Storage:

- Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames[2][6].
- Keep containers tightly closed[2].
- Store away from incompatible materials, such as strong oxidizing agents.

## Disposal Plan

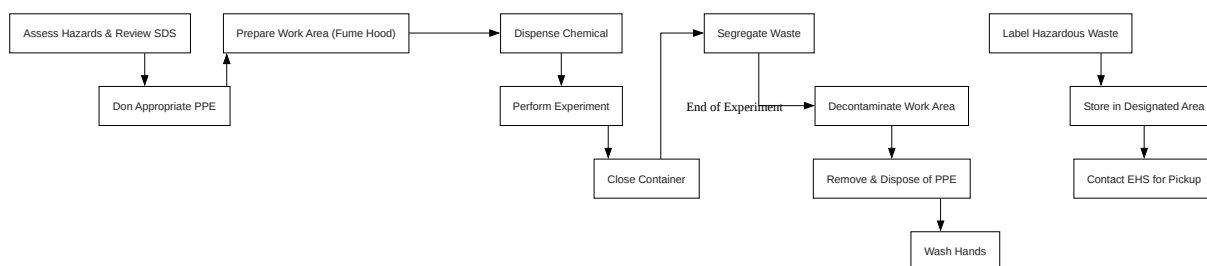
All waste containing **2-Bromo-5-methylhexane** must be treated as hazardous waste.

- Waste Collection: Collect waste in a suitable, closed, and clearly labeled container. The label should include "Hazardous Waste" and the full chemical name.
- Storage of Waste: Store waste containers in a designated and secure area, separate from incompatible materials.
- Disposal: Dispose of the contents and container in accordance with all local, regional, and national regulations. Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for pickup and disposal[7]. Do not dispose of down the drain or in regular trash[7][8].

## Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention[2][6].
- Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention[2][3].
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, call a poison center or doctor/physician[2][3].
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Call a physician or poison control center immediately.
- Spills: Evacuate the area. Remove all sources of ignition. Ventilate the area. Wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.

Below is a workflow for the safe handling of **2-Bromo-5-methylhexane**.



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Caption: Workflow for the safe handling of **2-Bromo-5-methylhexane**.

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## References

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